Benchmarking the magnetocaloric performance of HoCo₃B₂ against other refrigerants

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Compound of Interest	
Compound Name:	Cobalt;holmium
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A Comparative Analysis of Magnetocaloric Refrigerants: Benchmarking HoCo₃B₂

In the quest for more efficient and environmentally friendly cooling technologies, solid-state magnetic refrigeration based on the magnetocaloric effect (MCE) presents a promising alternative to conventional gas-compression systems. The performance of a magnetic refrigerator is critically dependent on the refrigerant material. This guide provides a comparative benchmark of the magnetocaloric performance of the recently investigated compound HoCo₃B₂ against other notable refrigerant materials. The data presented is intended for researchers, scientists, and materials development professionals working in the field of magnetic refrigeration.

Data Presentation: A Comparative Overview

The magnetocaloric performance of a material is primarily quantified by two key parameters: the isothermal magnetic entropy change (ΔS_M) and the refrigerant capacity (RC). ΔS_M represents the change in the magnetic entropy of the material upon the application of an external magnetic field, while RC is a measure of the amount of heat that can be transferred in one refrigeration cycle. The following table summarizes these parameters for HoCo₃B₂ and other prominent magnetocaloric materials.

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Material	Ordering Temp. (T_ord) (K)	Magnetic Field Change (ΔH) (T)	Max. Magnetic Entropy Change ($-\Delta S\_M$) (J kg⁻¹ K⁻¹)	Refrigerant Capacity (RC) (J kg⁻¹)	Reference(s)
$HoCo_3B_2$	11.8	0 - 2	7.8	99	[1][2][3]
		0 - 5	12.7	289	[1][2][3]
		0 - 7	14.4	432	[1][2][3]
$Gd_5Si_2Ge_2$	276	0 - 2	18.5	~165	[4][5][6][7]
		0 - 5	~28	~380	[4][5][6][7]
$La(Fe_{0.88}Si_{0.12})_{13}$	195	0 - 2	21.2	280	[8][9][10][11]
		0 - 5	29.4	520	[8][9][10][11]
$MnFeP_{0.45}As_{0.55}$	300	0 - 2	18	~250	[12][13][14]
		0 - 5	30	~400	[12][13][14]
$DyCo_2$	139	0 - 5	11.4	-	[15][16][17]
$HoCo_2$	84	0 - 0.5	-	-	[18][19]
$ErCo_2$	32	0 - 5	>20	-	[19][20][21]

Note: The values for RC for some materials are not explicitly stated in all references and can vary based on the calculation method.

Experimental Protocols

The determination of the magnetocaloric properties of a material involves a series of precise magnetic measurements. The most common and widely accepted indirect method for determining the isothermal magnetic entropy change (ΔS_M) and the refrigerant capacity (RC) is detailed below.

I. Sample Preparation and Characterization

- Synthesis: The polycrystalline sample of the material is synthesized using appropriate techniques, such as arc-melting of high-purity constituent elements in an inert atmosphere (e.g., argon).

- Homogenization: To ensure a single-phase and homogenous sample, the synthesized ingot is typically wrapped in a refractory metal foil (e.g., tantalum), sealed in an evacuated quartz tube, and annealed at a high temperature for an extended period.

- Structural Analysis: The crystal structure and phase purity of the annealed sample are confirmed using X-ray diffraction (XRD) at room temperature.

II. Magnetic Measurements

Magnetic measurements are performed using a vibrating sample magnetometer (VSM) or a superconducting quantum interference device (SQUID) magnetometer.

- Temperature-Dependent Magnetization (M-T):

  - Zero-field-cooled (ZFC) and field-cooled (FC) magnetization curves are measured in a low magnetic field (e.g., 0.01 T) over a temperature range that encompasses the magnetic ordering temperature (T_ord).

  - The Curie temperature (T_C) or Néel temperature (T_N) is determined from the minimum of the dM/dT versus T curve from the ZFC data.[2]

- Isothermal Magnetization (M-H):

  - A series of isothermal magnetization curves are measured as a function of the applied magnetic field at various constant temperatures around the ordering temperature.

  - The temperature interval between successive isotherms should be small (e.g., 1-2 K) near the transition temperature to ensure accurate calculation of the entropy change.

  - For materials exhibiting a first-order magnetic transition, specific measurement protocols must be followed to account for thermal hysteresis.[22] This often involves either a discontinuous heating or cooling protocol.

III. Calculation of Magnetocaloric Parameters

- Isothermal Magnetic Entropy Change (ΔS_M):

  - The isothermal magnetic entropy change is calculated from the isothermal magnetization data using the Maxwell relation:

    $$\Delta S_M(T, \Delta H) = \int [\partial M(T, H)/\partial T]_H \, dH$$

  - Numerically, this is often approximated by:

    $$-\Delta S_M = \Sigma \, [(M_i - M_{(i+1)})/(T_{(i+1)} - T_i)] \, \Delta H_j$$

    where M_i and $M_{(i+1)}$ are the magnetization values measured at temperatures T_i and $T_{(i+1)}$ in a magnetic field H_j.
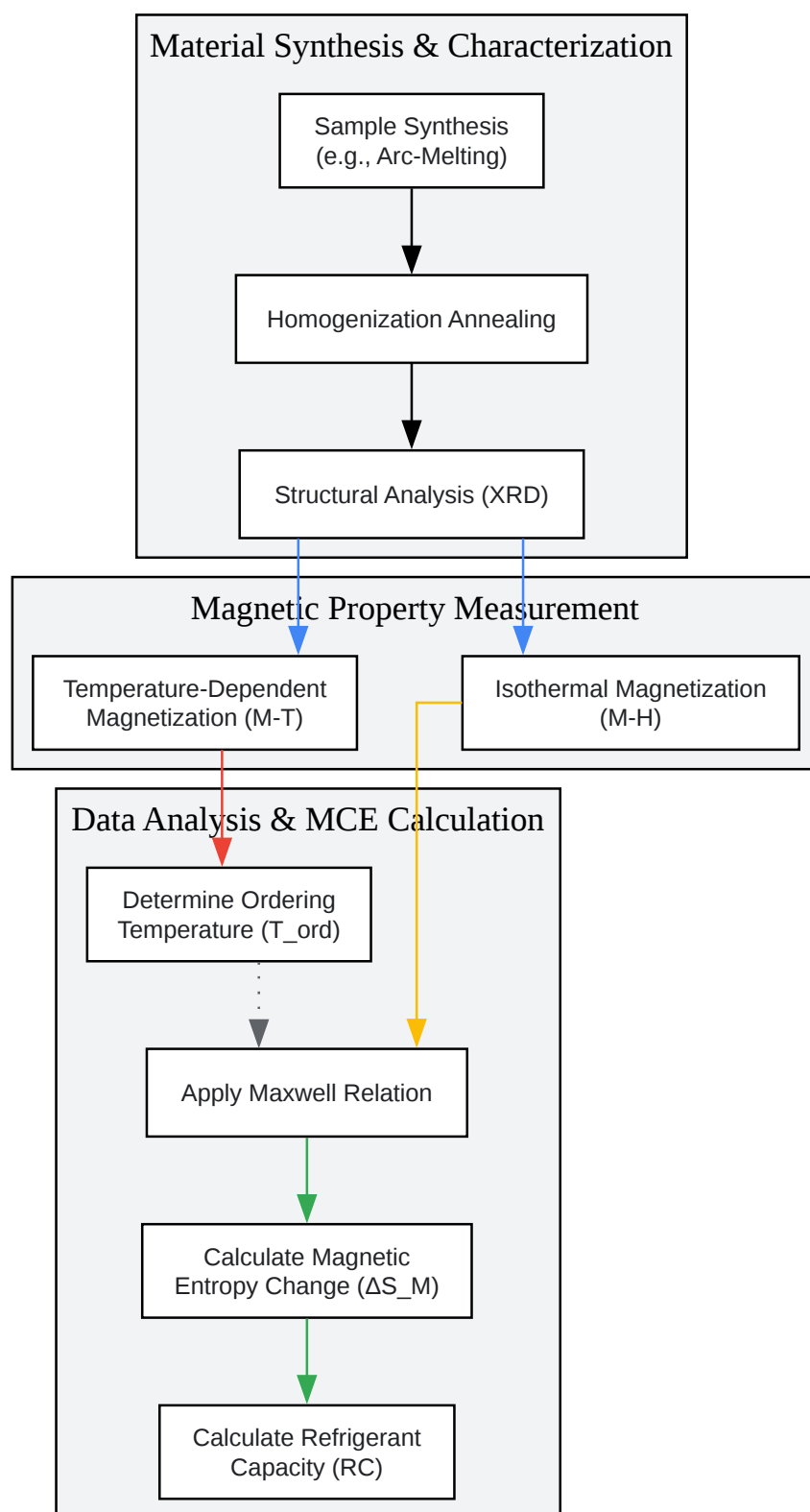
- Refrigerant Capacity (RC):

  - The refrigerant capacity, a measure of the cooling efficiency, is calculated by integrating the $-\Delta S_M$ versus temperature curve over the full width at half maximum (FWHM) of the peak:

    $$RC = \int (-\Delta S_M) \, dT$$

  - T_1 and T_2 are the temperatures corresponding to the half-maximum value of the $-\Delta S_M$ peak.[1]

Visualization of Experimental Workflow

The following diagram illustrates the logical workflow for the experimental determination of the magnetocaloric effect.

Material Synthesis & Characterization

Sample Synthesis
(e.g., Arc-Melting)

↓

Homogenization Annealing

↓

Structural Analysis (XRD)

Magnetic Property Measurement

Temperature-Dependent
Magnetization (M-T)

Isothermal Magnetization
(M-H)

Data Analysis & MCE Calculation

Determine Ordering
Temperature (T_ord)

↓

Apply Maxwell Relation

↓

Calculate Magnetic
Entropy Change (ΔS_M)

↓

Calculate Refrigerant
Capacity (RC)

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Caption: Workflow for determining magnetocaloric properties.

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References

- 1. m03.iphy.ac.cn [m03.iphy.ac.cn]

- 2. pubs.aip.org [pubs.aip.org]

- 3. researchgate.net [researchgate.net]

- 4. chair.itp.ac.ru [chair.itp.ac.ru]

- 5. home.iitk.ac.in [home.iitk.ac.in]

- 6. journals.aps.org [journals.aps.org]

- 7. ias.ac.in [ias.ac.in]

- 8. m03.iphy.ac.cn [m03.iphy.ac.cn]

- 9. Tuning the Magnetocaloric Properties of the La(Fe,Si)13 Compounds by Chemical Substitution and Light Element Insertion [mdpi.com]

- 10. pubs.aip.org [pubs.aip.org]

- 11. oaepublish.com [oaepublish.com]

- 12. researchgate.net [researchgate.net]

- 13. journals.aps.org [journals.aps.org]

- 14. filelist.tudelft.nl [filelist.tudelft.nl]

- 15. osti.gov [osti.gov]

- 16. pubs.aip.org [pubs.aip.org]

- 17. arxiv.org [arxiv.org]

- 18. researchgate.net [researchgate.net]

- 19. mdpi.com [mdpi.com]

- 20. researchgate.net [researchgate.net]

- 21. scilit.com [scilit.com]

- 22. journals.aps.org [journals.aps.org]

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